

A Comprehensive Technical Guide to Ethyl 6-oxooctanoate: Structure, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Ethyl 6-oxooctanoate

CAS No.: 4233-58-3

Cat. No.: B1296300

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Executive Summary: **Ethyl 6-oxooctanoate** is a bifunctional organic molecule belonging to the class of keto-esters. Possessing both a ketone and an ester functional group, it serves as a versatile building block in organic synthesis. This guide provides an in-depth analysis of its chemical structure, IUPAC nomenclature, and physicochemical properties. While direct applications in drug development are not extensively documented, this paper delves into the synthesis and critical role of its close structural analog, ethyl 8-chloro-6-oxooctanoate, as a key intermediate in the industrial production of Lipoic Acid, a potent antioxidant with significant therapeutic interest. The methodologies, experimental rationale, and applications discussed herein are tailored for researchers, chemists, and professionals in the field of drug discovery and development.

Chemical Identity and Structure

Ethyl 6-oxooctanoate is characterized by an eight-carbon chain, featuring a ketone group at the 6-position and an ethyl ester at the 1-position. This unique arrangement of functional groups allows for a variety of chemical transformations, making it a valuable synthon.

IUPAC Name and Synonyms

- IUPAC Name: **ethyl 6-oxooctanoate**[\[1\]](#)
- Synonyms: 6-Oxooctanoic acid ethyl ester, Ethyl 6-keto-octanoate, Octanoic acid, 6-oxo-, ethyl ester[\[1\]](#)

Chemical Structure

The structure contains a linear six-carbon backbone linking the propionyl group (ketone) and the ethyl carboxylate group (ester).

Caption: Figure 1: 2D representation of the **ethyl 6-oxooctanoate** molecule.

Key Chemical Identifiers

Identifier	Value	Source
CAS Number	4233-58-3	[1]
Molecular Formula	C ₁₀ H ₁₈ O ₃	[1]
Molecular Weight	186.25 g/mol	[1]
SMILES	CCC(=O)CCCC(=O)OCC	[1]
InChIKey	AWEDPHYBDIDQEC-UHFFFAOYSA-N	[1]

Physicochemical Properties

The physicochemical properties of a compound are critical for predicting its behavior in both chemical reactions and biological systems. The computed properties for **ethyl 6-oxooctanoate** are summarized below.

Property	Value	Description	Source
XLogP3	1.3	A measure of lipophilicity.	[1]
Topological Polar Surface Area	43.4 Å ²	Predicts transport properties in biological systems.	[1]
Hydrogen Bond Donor Count	0	The number of hydrogen atoms attached to electronegative atoms.	[1]
Hydrogen Bond Acceptor Count	3	The number of electronegative atoms (O, N).	[1]
Rotatable Bond Count	8	The number of bonds that can rotate freely.	[1]

Spectroscopic Profile

Spectroscopic analysis is essential for the structural elucidation and quality control of chemical compounds. Based on its functional groups, the expected spectral characteristics for **ethyl 6-oxooctanoate** are as follows.

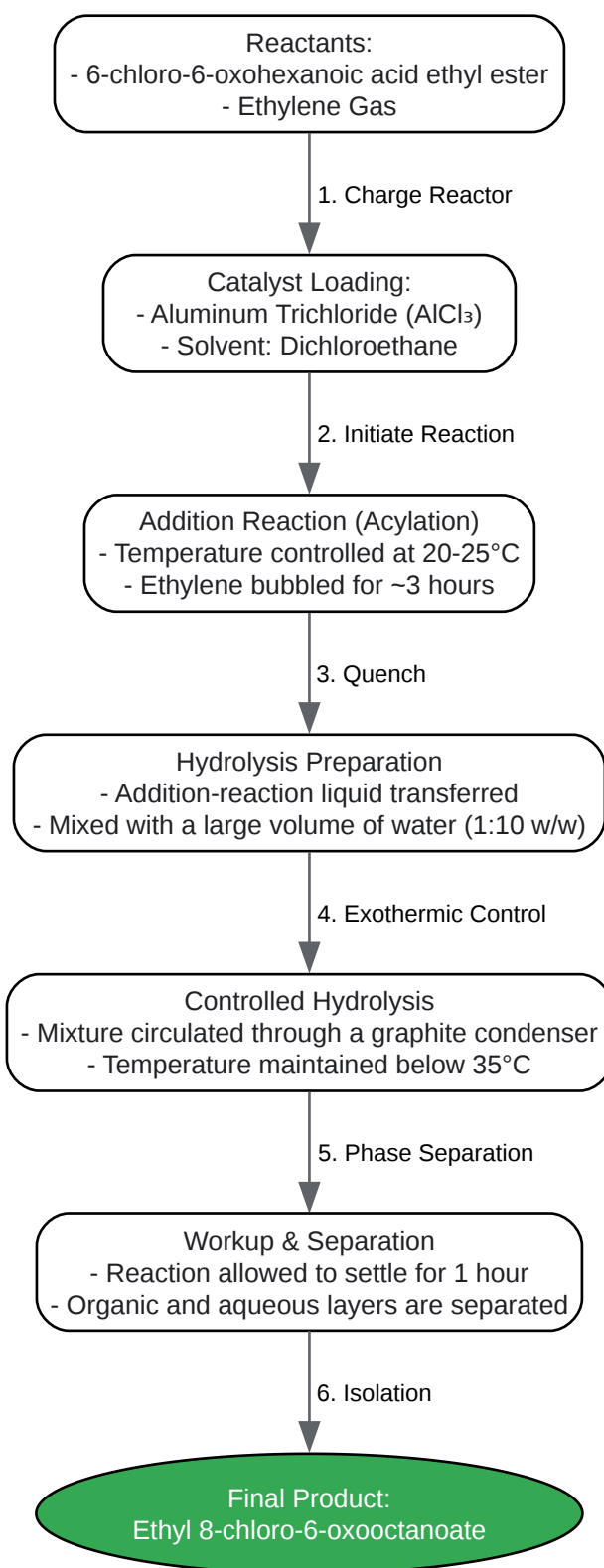
Spectroscopy	Feature	Expected Wavenumber/Shift	Rationale
FT-IR	C=O Stretch (Ketone)	$\sim 1715\text{ cm}^{-1}$	Characteristic absorption for an aliphatic ketone.
FT-IR	C=O Stretch (Ester)	$\sim 1735\text{-}1750\text{ cm}^{-1}$	Characteristic absorption for an aliphatic ester carbonyl group. [2]
FT-IR	C-O Stretch (Ester)	$\sim 1250\text{-}1230\text{ cm}^{-1}$	Corresponds to the stretching vibration of the ester C-O bond. [2]
^{13}C NMR	Carbonyl Carbon (Ketone)	$\sim 205\text{-}215\text{ ppm}$	Typical chemical shift for a ketone carbonyl carbon.
^{13}C NMR	Carbonyl Carbon (Ester)	$\sim 170\text{-}175\text{ ppm}$	Typical chemical shift for an ester carbonyl carbon.
^1H NMR	-OCH ₂ CH ₃ (Methylene)	$\sim 4.1\text{ ppm}$ (quartet)	Protons on the carbon adjacent to the ester oxygen.
^1H NMR	-OCH ₂ CH ₃ (Methyl)	$\sim 1.2\text{ ppm}$ (triplet)	Protons on the terminal methyl group of the ethyl ester.
Mass Spec (GC-MS)	Molecular Ion Peak (M ⁺)	m/z = 186	Corresponds to the molecular weight of the compound. [1]

Synthesis and Manufacturing Insights

The synthesis of keto-esters often requires careful selection of starting materials and protective group strategies to avoid self-condensation or other side reactions. While specific high-yield

syntheses for **ethyl 6-oxooctanoate** are proprietary, a publicly documented industrial synthesis of the closely related and highly valuable intermediate, ethyl 8-chloro-6-oxooctanoate, provides significant insight into the manufacturing logic for this class of compounds.[\[3\]](#)

This process, used in the synthesis of Lipoic Acid, involves a Friedel-Crafts-type acylation of ethylene.[\[3\]](#)



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Caption: Figure 2: Industrial workflow for the synthesis of ethyl 8-chloro-6-oxooctanoate.

Experimental Protocol: Synthesis of Ethyl 8-chloro-6-oxooctanoate

The following protocol is adapted from established patent literature.^[3]

- **Reactor Charging:** A suitable reaction vessel is charged with dichloroethane, followed by the addition of aluminum trichloride (AlCl_3) as the Lewis acid catalyst. The mixture is cooled to 10-18°C.
- **Addition of Acyl Chloride:** 6-chloro-6-oxohexanoic acid ethyl ester is added dropwise, maintaining the internal temperature between 20-25°C.
- **Ethylene Acylation:** Ethylene gas is bubbled through the reaction mixture for approximately 3 hours to form the addition product.
- **Controlled Hydrolysis:** The resulting reaction solution, containing an aluminum trichloride complex, is transferred to a hydrolysis tank containing a significant volume of water.
 - **Causality:** This step is highly exothermic due to the hydrolysis of the AlCl_3 complex. The patent describes a critical engineering control: the mixture is continuously circulated through an external graphite condenser to efficiently dissipate heat and maintain the temperature below 35°C. This prevents side reactions and improves yield and safety.^[3]
- **Workup:** After hydrolysis is complete (approx. 45-60 minutes), the mixture is allowed to settle. The organic layer is separated from the aqueous layer to yield the crude ethyl 8-chloro-6-oxooctanoate.

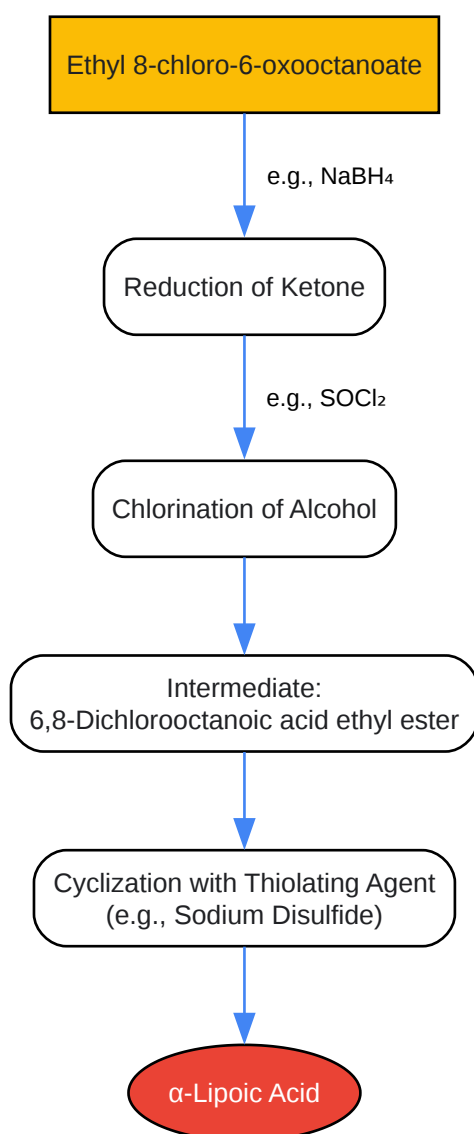
This protocol highlights a self-validating system where temperature control during hydrolysis is the critical parameter for success, directly impacting both yield and product purity.

Applications in Medicinal Chemistry and Drug Development

The primary significance of this chemical scaffold in drug development is demonstrated by the use of ethyl 8-chloro-6-oxooctanoate as a pivotal intermediate in the synthesis of α -Lipoic Acid. ^{[3][4][5]} Lipoic Acid is a naturally occurring antioxidant that plays a crucial role in mitochondrial

dehydrogenase enzyme complexes and is widely used in dietary supplements and investigated for the treatment of diabetic neuropathy and other oxidative stress-related conditions.

The synthetic pathway leverages the keto-ester functionality to construct the final dithiolane ring of Lipoic Acid.



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Caption: Figure 3: Synthetic pathway from the intermediate to α-Lipoic Acid.

The synthesis illustrates the utility of the keto-ester. The ketone at the 6-position is first reduced to a hydroxyl group, which is subsequently converted to a second chloride, yielding 6,8-

dichlorooctanoic acid ethyl ester.[3] This dichloro-intermediate is then treated with a sulfur source to form the characteristic five-membered dithiolane ring of Lipoic Acid.

Conclusion

Ethyl 6-oxooctanoate represents a foundational chemical structure with inherent synthetic potential due to its dual functionality. While it may serve as a versatile building block for various research applications, its most impactful contribution to the pharmaceutical and nutraceutical industries is demonstrated through its chlorinated analog, ethyl 8-chloro-6-oxooctanoate. The robust industrial synthesis of this key intermediate underscores the importance of process control and chemical engineering in translating laboratory chemistry to large-scale production. Its role in the synthesis of the vital antioxidant Lipoic Acid solidifies the relevance of this keto-ester scaffold to professionals engaged in drug development and medicinal chemistry.

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